

stability of 7ACC2 in long-term storage

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Compound of Interest

Compound Name: 7ACC2

Cat. No.: B605019

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Technical Support Center: 7ACC2

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **7ACC2** in long-term storage, along with troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may be encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **7ACC2**?

For long-term stability, **7ACC2** stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1] It is crucial to protect the compound from light.^[1] Upon receipt, high-purity **7ACC2** should be stored at -20°C immediately.^[2]

Q2: How should I prepare and handle **7ACC2** solutions?

7ACC2 is soluble in DMSO, with stock solutions possible at concentrations up to 47.5 mg/mL.^[2] The compound is insoluble in water and ethanol.^[2] For consistent results, always ensure complete dissolution in DMSO before further dilution into assay buffers.^[2] It is strongly recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles, which can degrade the compound.^[2] Working solutions for in vivo experiments should be prepared fresh on the day of use.^[1]

Q3: Can I store diluted working solutions of **7ACC2**?

It is not recommended to store diluted solutions of **7ACC2** for extended periods. Avoid storing diluted solutions for longer than 24 hours at 4°C.[2] For optimal activity, prepare fresh aliquots from your DMSO stock for each experiment.[2]

Troubleshooting Guide

Issue 1: Higher than expected IC50 value or reduced potency in my assay.

Potential Cause	Troubleshooting Step	Success Indicator
Compound Degradation: Improper long-term storage or repeated freeze-thaw cycles of the stock solution.	<ol style="list-style-type: none">1. Prepare fresh working solutions from a new, properly stored aliquot of 7ACC2 stock.2. If the issue persists, use a completely new vial of 7ACC2.3. Benchmark the IC50 value in a reference cell line, such as SiHa cells, where the expected IC50 is approximately 11 nM for lactate influx inhibition.[1]	The observed IC50 value aligns with the expected potency of the compound.
Incomplete Solubilization: 7ACC2 not fully dissolved in DMSO before dilution.	<ol style="list-style-type: none">1. Before dilution, warm the DMSO stock solution to room temperature and vortex thoroughly to ensure complete dissolution.[2]	Consistent and reproducible results are obtained in subsequent assays.
Assay Interference: High concentrations of DMSO in the final assay medium.	<ol style="list-style-type: none">1. Titrate DMSO controls in all assays to rule out solvent-related artifacts.2. Ensure the final DMSO concentration is not compromising cell viability or transporter function (ideally <0.2%).[2]	Control wells with DMSO show no significant effect on the assay outcome.

Issue 2: Inconsistent or variable results between experiments.

Potential Cause	Troubleshooting Step	Success Indicator
Use of Aged Working Solutions: Activity of 7ACC2 in diluted solutions decreases over time.	1. Always prepare fresh working solutions from a DMSO stock immediately before each experiment.[1][2]	Reduced variability and more consistent data are observed across experiments.
Precipitation in Aqueous Buffer: 7ACC2 precipitating out of the aqueous assay buffer.	1. Visually inspect the final diluted solution for any signs of precipitation. 2. If precipitation is suspected, consider optimizing the final DMSO concentration or using a different formulation for in vivo studies (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline).[1]	The working solution remains clear and free of precipitates.

Issue 3: Unexpected off-target effects or cytotoxicity.

Potential Cause	Troubleshooting Step	Success Indicator
Compound Degradation Products: Unknown activity of 7ACC2 degradation products.	1. Verify the purity and integrity of your 7ACC2 stock using analytical methods if possible. 2. Always use a fresh, properly stored compound to minimize the presence of degradation products.	The observed cellular phenotype is consistent with the known mechanism of action of 7ACC2.
Non-Specific Effects: While highly selective, off-target effects can occur.	1. To confirm the specificity of the observed effects, include a genetic knockdown of the target (Mitochondrial Pyruvate Carrier - MPC) or use an alternative inhibitor as a control where feasible.[2]	Similar effects are observed with the genetic knockdown or alternative inhibitor, confirming the on-target activity of 7ACC2.

Data Summary

Recommended Storage Conditions for 7ACC2

Storage Temperature	Duration	Important Considerations
-80°C	Up to 6 months[1]	Protect from light.[1]
-20°C	Up to 1 month[1]	Protect from light.[1]
4°C (Diluted Solutions)	No longer than 24 hours[2]	Prepare fresh for optimal activity.[2]

7ACC2 Potency

Assay	Cell Line	IC50 / EC50
Inhibition of [14C]-lactate influx	-	11 nM[1]
Inhibition of cell proliferation (in lactate-containing medium)	SiHa	0.22 µM[1]

Experimental Protocols

Protocol 1: Preparation of 7ACC2 Stock and Working Solutions

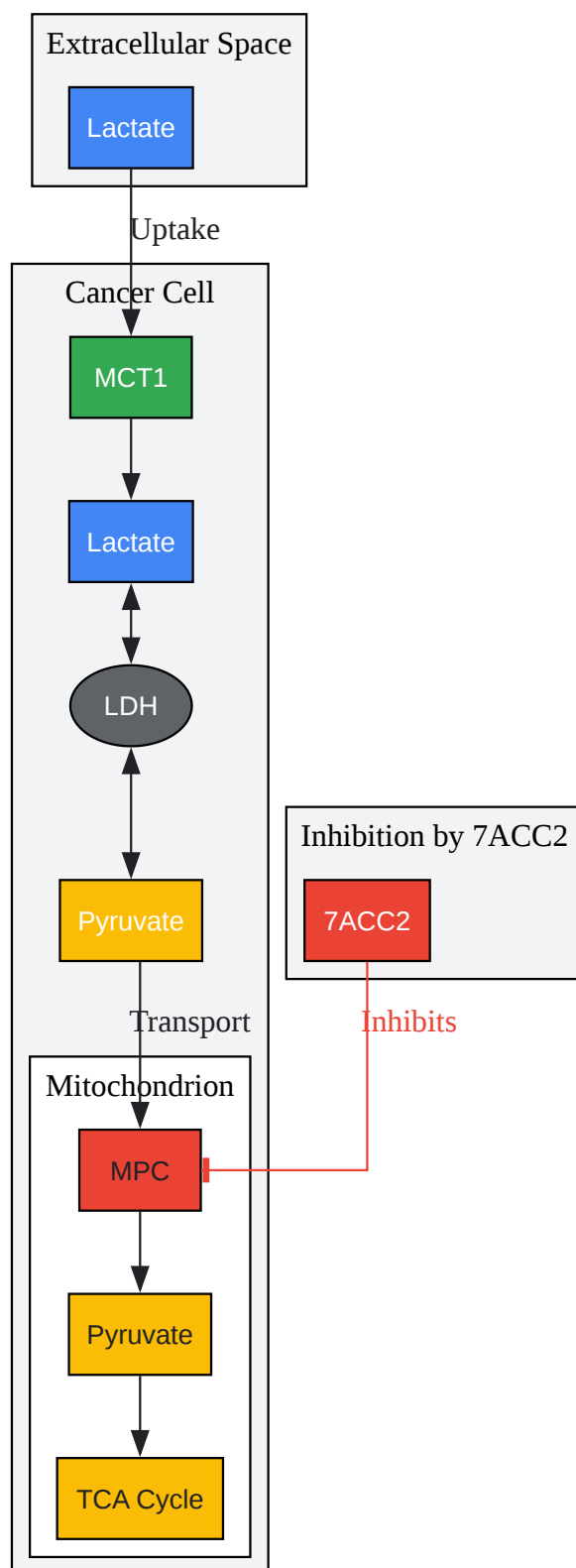
- Receipt and Storage: Upon receiving high-purity **7ACC2**, immediately store it at -20°C.[2]
- Stock Solution Preparation:
 - Bring the **7ACC2** vial and DMSO to room temperature.
 - Prepare a stock solution in DMSO at a concentration of up to 47.5 mg/mL.[2]
 - Vortex thoroughly to ensure the compound is completely dissolved.
- Aliquoting and Storage:
 - Dispense the stock solution into single-use aliquots.

- Store the aliquots at -20°C for up to one month or at -80°C for up to six months, protected from light.[\[1\]](#)
- Working Solution Preparation:
 - On the day of the experiment, thaw a single aliquot of the DMSO stock solution.
 - Dilute the stock solution to the desired final concentration in the appropriate assay buffer or cell culture medium.
 - Ensure the final DMSO concentration in the assay is kept to a minimum (ideally below 0.2%) to avoid solvent-induced artifacts.[\[2\]](#)

Protocol 2: Cell-Based Lactate Uptake Assay

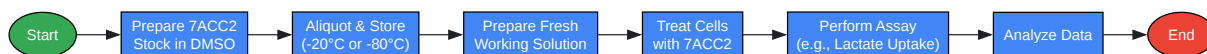
- Cell Seeding: Seed cancer cell lines (e.g., SiHa, MDA-MB-231) at an optimal density in multi-well plates.[\[2\]](#)
- Treatment: Treat the cells with serial dilutions of **7ACC2** (e.g., 0.1 nM to 1 µM) for 30–60 minutes prior to initiating the lactate uptake.[\[2\]](#)
- Lactate Uptake Initiation: Introduce radiolabeled ([¹⁴C]) or fluorescent lactate substrate to the cells.[\[2\]](#)
- Incubation: Incubate for 5–15 minutes at 37°C.[\[2\]](#)
- Termination and Lysis:
 - Terminate the uptake by rapidly washing the cells with ice-cold PBS.
 - Lyse the cells to release the intracellular contents.[\[2\]](#)
- Quantification: Quantify the intracellular lactate using scintillation counting or fluorescence measurement.[\[2\]](#)
- Data Analysis: Calculate the IC₅₀ values to determine the efficacy of **7ACC2** in inhibiting lactate uptake.

Visualizations



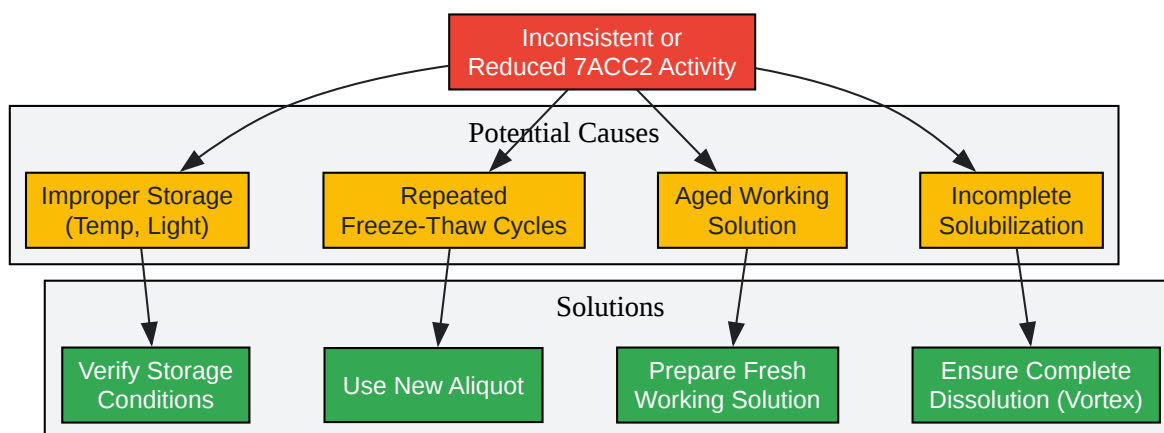
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Caption: Signaling pathway of **7ACC2** action.



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Caption: Experimental workflow for using **7ACC2**.



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References

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